

Essential Safety and Logistical Information for Handling Lancifodilactone F

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Compound of Interest

Compound Name: *Lancifodilactone F*

Cat. No.: *B15566031*

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This document provides immediate, essential guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **Lancifodilactone F**. The following procedures and data are compiled to ensure the safe execution of laboratory operations involving this compound.

Personal Protective Equipment (PPE)

When handling **Lancifodilactone F**, it is imperative to use appropriate personal protective equipment to prevent exposure.^{[1][2][3]} PPE is considered the last line of defense in laboratory safety.^[3]

Recommended Personal Protective Equipment:

Protection Type	Specification	Purpose
Eye Protection	Safety glasses with side-shields or goggles.	Protects eyes from dust particles and splashes.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	Prevents skin contact. Ensure gloves are suitable for the task and remove them with care to avoid skin contamination.[1]
Body Protection	Long-sleeved laboratory coat.	Protects skin from accidental contact.
Respiratory Protection	Not required under normal use with adequate ventilation. For large-scale use, emergencies, or if exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 136 approved respirator with a particle filter. [1]	Protects respiratory system from inhalation of dust.

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **Lancifodilactone F**.[\[1\]](#)

Property	Value
Molecular Formula	C ₂₆ H ₂₉ N ₃ O ₂
Molecular Weight	415.53
Appearance	Solid
Melting Point/Range	180 - 183 °C / 356 - 361.4 °F
Stability	Stable under normal conditions.
Water Solubility	No information available
Odor	No information available

Handling and Storage

Proper handling and storage procedures are critical to maintain the integrity of **Lancifodilactone F** and the safety of laboratory personnel.

Handling:

- Ensure adequate ventilation.[\[1\]](#)[\[2\]](#)
- Avoid dust formation.[\[1\]](#)[\[2\]](#)
- Do not get in eyes, on skin, or on clothing.[\[1\]](#)[\[2\]](#)
- Avoid ingestion and inhalation.[\[1\]](#)[\[2\]](#)
- Wear appropriate personal protective equipment.[\[1\]](#)[\[2\]](#)

Storage:

- Keep container tightly closed in a dry and well-ventilated place.[\[1\]](#)[\[2\]](#)

First Aid Measures

In case of exposure, follow these first aid measures:

Exposure Route	First Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.

Disposal Plan

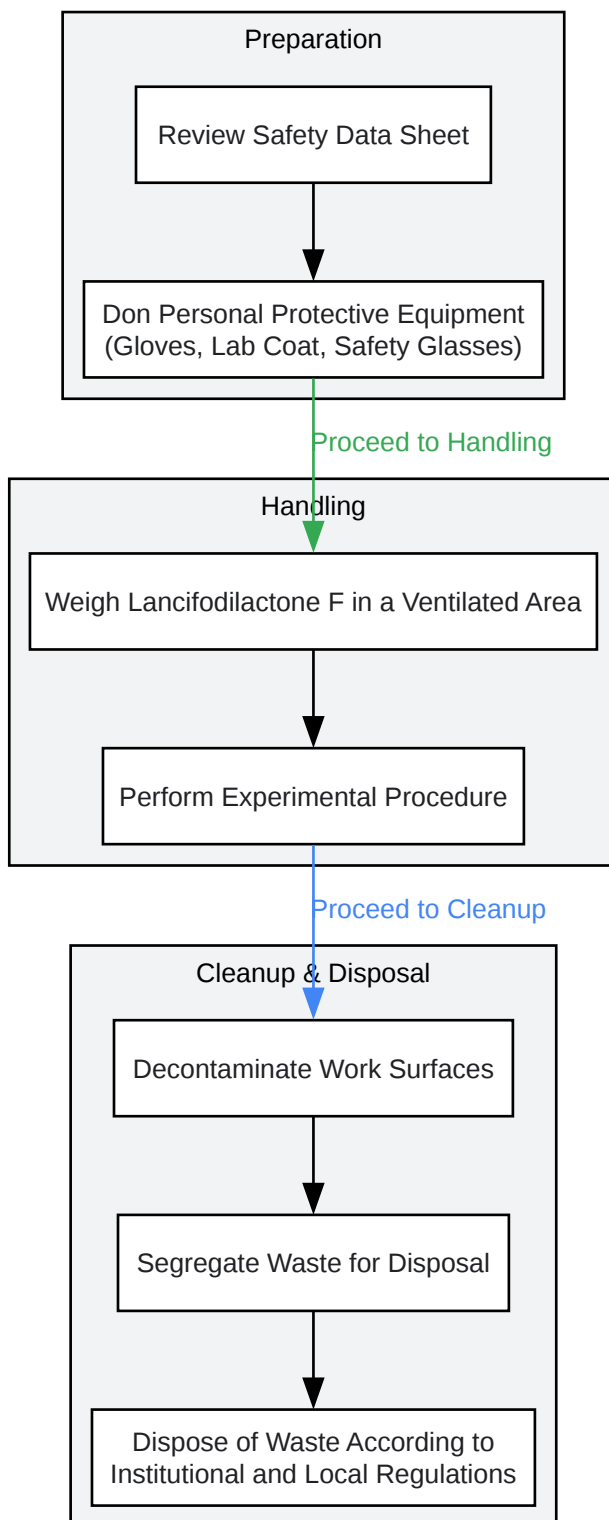
Dispose of **Lancifodilactone F** and its containers in accordance with local, regional, and national regulations.

Disposal Considerations:

- Prevent product from entering drains.[\[1\]](#)[\[4\]](#)
- Do not allow material to contaminate ground water system.[\[1\]](#)[\[5\]](#)
- Local authorities should be advised if significant spillages cannot be contained.[\[1\]](#)
- Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[\[5\]](#)

Experimental Workflow for Handling Lancifodilactone F

The following diagram illustrates the standard operational workflow for handling **Lancifodilactone F** in a laboratory setting.



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Workflow for Handling **Lancifodilactone F**

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